

An In-Depth Technical Guide to Heptanoic-d5 Acid for Analytical Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Heptanoic--d5 Acid*

CAS No.: *1219803-98-1*

Cat. No.: *B1141725*

[Get Quote](#)

Abstract: This guide provides a comprehensive technical overview of Heptanoic-d5 acid, a crucial stable isotope-labeled internal standard for mass spectrometry-based quantitative analysis. We will detail its chemical identity, including its definitive CAS number and structure, and explore its fundamental role in enhancing the accuracy and precision of analytical methods. This document is intended for researchers, scientists, and professionals in drug development who utilize quantitative bioanalysis, offering both foundational knowledge and practical, field-proven insights into its application.

Core Chemical Identity and Properties

Heptanoic-d5 acid is the deuterated form of heptanoic acid, a seven-carbon straight-chain saturated fatty acid. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry applications.

Chemical Structure and CAS Number

The most common form of Heptanoic-d5 acid features deuterium labeling on the terminal methyl and adjacent methylene groups, positions that are chemically stable and not prone to back-exchange under typical analytical conditions.

- Chemical Name: Heptanoic-6,6,7,7,7-d5 Acid[1]
- CAS Number: 1219803-98-1[1][2][3]
- Chemical Formula: $\text{CD}_3\text{CD}_2(\text{CH}_2)_4\text{COOH}$ [1]
- Molecular Weight: 135.22 g/mol [1]

The unlabeled parent compound, Heptanoic Acid (also known as Enanthic Acid), has a CAS number of 111-14-8 and a molecular weight of approximately 130.18 g/mol .[4][5][6][7][8]

Physicochemical Properties

A summary of the key properties for both the labeled and unlabeled forms of heptanoic acid is presented below.

Property	Heptanoic-d5 Acid	Heptanoic Acid (Unlabeled)	Source(s)
CAS Number	1219803-98-1	111-14-8	[1][2][3][6]
Molecular Formula	$\text{C}_7\text{H}_9\text{D}_5\text{O}_2$	$\text{C}_7\text{H}_{14}\text{O}_2$	[2][6]
Molecular Weight	135.22	130.18	[1][6]
Appearance	Colorless to pale yellow oily liquid	Colorless to pale yellow oily liquid	[9]
Isotopic Enrichment	Typically ≥ 99 atom % D	N/A	[1]
Boiling Point	Not specified	$\sim 223^\circ\text{C}$	[7]
Melting Point	Not specified	~ -10.5 to -7.5°C	[7]
Odor	Pungent, rancid	Pungent, rancid	[6][9][10]
Solubility	Soluble in organic solvents	Poorly soluble in water; soluble in ethanol, chloroform	[8][10]

The Rationale for Isotopic Labeling in Quantitative Analysis

In quantitative bioanalysis, particularly using Liquid Chromatography-Mass Spectrometry (LC-MS), an internal standard (IS) is essential.^{[11][12]} An IS is a compound added at a known concentration to all samples—calibrators, quality controls, and unknowns—before sample processing.^[11] Its purpose is to correct for variability and potential analyte loss during the analytical workflow, from sample extraction to instrumental detection.^{[11][12]}

Why a Stable Isotope-Labeled (SIL) Internal Standard is Superior

The ideal IS behaves identically to the analyte of interest throughout the entire analytical process but is still distinguishable by the detector. A Stable Isotope-Labeled (SIL) internal standard, like Heptanoic-d5 acid, is the gold standard for several reasons:

- **Co-elution:** It has nearly identical physicochemical properties to the endogenous analyte, meaning it will elute at the same retention time in a chromatographic system.
- **Similar Ionization Efficiency:** It experiences the same degree of ionization enhancement or suppression in the mass spectrometer's ion source (the "matrix effect") as the analyte.
- **Equivalent Extraction Recovery:** It is lost or recovered at the same rate as the analyte during sample preparation steps (e.g., liquid-liquid extraction, solid-phase extraction).

By measuring the ratio of the analyte's signal to the IS's signal, any variations that affect both compounds are normalized, leading to significantly improved accuracy and precision.^[11] The mass difference of +5 Da for Heptanoic-d5 acid is sufficient to prevent isotopic crosstalk while ensuring similar chemical behavior.^[12]

Synthesis and Availability

Deuterated compounds like Heptanoic-d5 acid are created through specialized synthetic routes. While numerous methods exist for deuteration, common strategies for aliphatic acids may involve photoredox and hydrogen atom transfer (HAT) catalysis, which allow for precise deuterium incorporation from a deuterium source like D₂O under mild conditions.^[13]

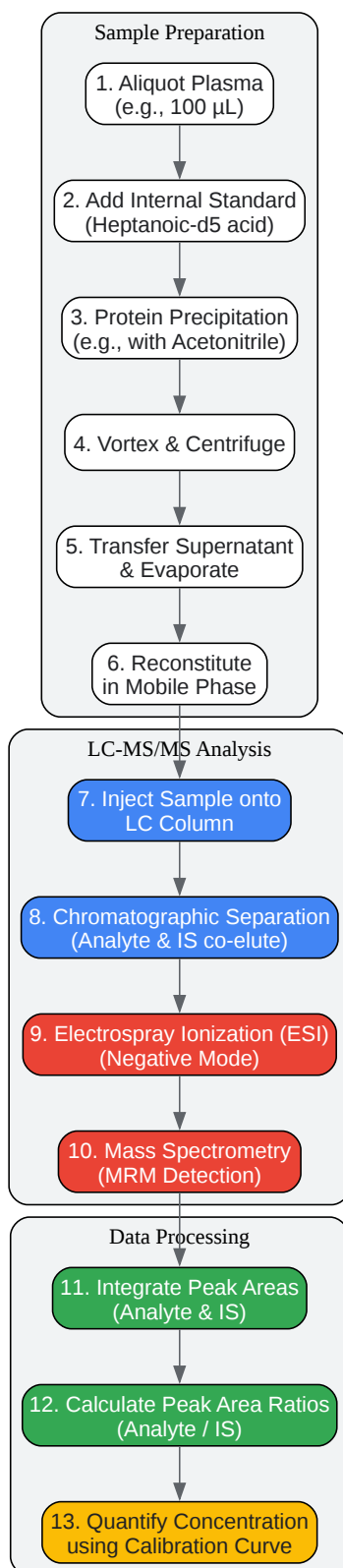
Heptanoic-d5 acid is commercially available from specialty chemical suppliers that focus on stable isotopes and analytical standards.

Application: Quantification of Heptanoic Acid in Biological Matrices

Heptanoic acid is a medium-chain fatty acid relevant in various biological and metabolic studies.^{[8][14]} Its accurate quantification in complex matrices like plasma, serum, or tissue is crucial for understanding metabolic pathways and disease states.^[14]

Representative Analytical Workflow

The following section outlines a typical, self-validating protocol for the quantification of heptanoic acid in human plasma using LC-MS/MS with Heptanoic-d5 acid as the internal standard. This method is based on standard bioanalytical practices for small molecules and fatty acids.^{[15][16][17]}



[Click to download full resolution via product page](#)

Caption: Workflow for quantifying heptanoic acid using a SIL-IS.

Detailed Experimental Protocol (Representative)

Objective: To quantify the concentration of endogenous heptanoic acid in human plasma.

Materials:

- Human plasma (K₂EDTA anticoagulant)
- Heptanoic Acid (analyte standard)
- Heptanoic-d₅ Acid (internal standard)
- Methanol, Acetonitrile (LC-MS grade)
- Formic Acid (LC-MS grade)
- Water, ultrapure
- 96-well collection plates

Instrumentation:

- Liquid Chromatography system (e.g., HPLC or UPLC)
- Reversed-phase C18 column
- Tandem Mass Spectrometer with an Electrospray Ionization (ESI) source

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare 1 mg/mL stock solutions of Heptanoic Acid and Heptanoic-d₅ Acid in methanol.
 - Create a series of calibration standards by spiking the Heptanoic Acid stock into a surrogate matrix (e.g., charcoal-stripped plasma) to achieve a concentration range (e.g., 0.1 to 50 µg/mL).

- Prepare a working solution of the internal standard (Heptanoic-d5 Acid) at a fixed concentration (e.g., 5 µg/mL) in methanol.
- Sample Preparation (Protein Precipitation):
 - Aliquot 100 µL of each calibrator, quality control (QC) sample, and unknown plasma sample into a 96-well plate.
 - To each well, add 20 µL of the internal standard working solution.
 - Add 300 µL of cold acetonitrile to each well to precipitate proteins.
 - Seal the plate and vortex for 2 minutes.
 - Centrifuge the plate at 4000 x g for 10 minutes to pellet the precipitated protein.
 - Carefully transfer 250 µL of the supernatant to a new 96-well plate.
 - Evaporate the solvent to dryness under a stream of nitrogen.
 - Reconstitute the residue in 150 µL of the initial mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- LC-MS/MS Analysis:
 - LC Conditions:
 - Column: C18, 2.1 x 50 mm, 1.8 µm
 - Mobile Phase A: Water + 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid
 - Gradient: Start at 50% B, ramp to 95% B over 3 minutes, hold for 1 minute, return to initial conditions.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL

- MS Conditions (Negative ESI Mode):
 - Monitor the following Multiple Reaction Monitoring (MRM) transitions:
 - Heptanoic Acid: Q1: 129.1 m/z → Q3: 129.1 m/z (pseudo-MRM for quantification)[17]
 - Heptanoic-d5 Acid: Q1: 134.1 m/z → Q3: 134.1 m/z (pseudo-MRM for IS)
 - Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) for maximum signal intensity.
- Data Processing and Validation:
 - Integrate the chromatographic peak areas for both the analyte and the internal standard.
 - Calculate the peak area ratio (Analyte Area / IS Area).
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibrators using a linear regression with $1/x^2$ weighting.
 - Determine the concentration of the unknown samples by interpolating their peak area ratios from the calibration curve.
 - The method's trustworthiness is confirmed by ensuring the calculated concentrations of the QC samples are within $\pm 15\%$ of their nominal values.

Conclusion

Heptanoic-d5 acid (CAS: 1219803-98-1) is an indispensable tool for modern analytical chemistry. Its use as a stable isotope-labeled internal standard provides the foundation for robust, accurate, and precise quantification of endogenous heptanoic acid in complex biological samples. By correcting for inevitable variations in sample handling and instrument response, it enables researchers to generate high-quality, reliable data essential for advancements in drug development, metabolomics, and clinical diagnostics.

References

- The Chemistry of Heptanoic Acid: Synthesis, Properties, and Essential Industrial Roles. (2026). Self-published.

- **Heptanoic--d5 Acid** 1219803-98-1. Guidechem.
- Heptanoic Acid | 111-14-8. TCI Chemicals.
- Heptanoic acid - d5. aromaLAB Shop.
- Heptanoic Acid for Synthesis | 111-14-8. CDH Fine Chemical.
- HEPTANOIC ACID. CAMEO Chemicals - NOAA.
- How would you prepare heptanoic acid using malonic ester synthesis?. Quora.
- Heptanoic acid | CAS 111-14-8. Santa Cruz Biotechnology.
- Heptanoic Acid | C7H14O2. PubChem.
- Heptanoic acid >= 99.0 GC 111-14-8. Sigma-Aldrich.
- Fatty Acid Mass Spectrometry Protocol. LIPID MAPS.
- Development of an LC-MS Method for the Quantitative Determination of Six Organic Acids Produced by Bacterial Ferment
- n-HEPTANOIC ACID. Organic Syntheses Procedure.
- Impact of internal standard selection on measurement results for long chain f
- Heptanoic-6,6,7,7,7-d5 Acid. CDN Isotopes.
- Comparison of LC-MS-based methods for the determination of carboxylic acids in animal m
- A highly selective decarboxylative deuter
- A method for synthesizing deuterated aromatic compounds.
- Stable isotopically labeled internal standards in quantitative bioanalysis using liquid chrom
- Comparison of LC-MS-based methods for the determination of carboxylic acids in animal matrices.
- Liquid-Chromatographic Methods for Carboxylic Acids in Biological Samples. Semantic Scholar.
- Method of analysis of carboxylic acid by mass spectrometry.
- Internal Standards in LC-MS Bioanalysis: Which, When, and How. WuXi AppTec DMPK.
- Rapid quantification of fatty acids in plant oils and biological samples by LC-MS. University of Wuppertal.
- Heptanoic Acid (CAS 111-14-8). Cayman Chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cdn-isotopes.com \[cdnisotopes.com\]](https://cdnisotopes.com)

- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. aromaLAB Shop - Heptanoic acid - d5 \[shop.aromalab.de\]](#)
- [4. CAS-111-14-8, Heptanoic Acid for Synthesis Manufacturers, Suppliers & Exporters in India | 110945 \[cdhfinechemical.com\]](#)
- [5. Heptanoic acid | CAS 111-14-8 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [6. Heptanoic Acid | C7H14O2 | CID 8094 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Heptanoic acid = 99.0 GC 111-14-8 \[sigmaaldrich.com\]](#)
- [8. caymanchem.com \[caymanchem.com\]](#)
- [9. nbino.com \[nbino.com\]](#)
- [10. HEPTANOIC ACID | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [11. Impact of internal standard selection on measurement results for long chain fatty acids in blood - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Internal Standards in LC-MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK \[dmpk.wuxiapptec.com\]](#)
- [13. A highly selective decarboxylative deuteration of carboxylic acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [15. lipidmaps.org \[lipidmaps.org\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [17. lebchem.uni-wuppertal.de \[lebchem.uni-wuppertal.de\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Heptanoic-d5 Acid for Analytical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1141725/docs#an-in-depth-technical-guide-to-heptanoic-d5-acid-for-analytical-applications\]](https://www.benchchem.com/product/b1141725/docs#an-in-depth-technical-guide-to-heptanoic-d5-acid-for-analytical-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)